

# what is foramsulfuron herbicide used for

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## Compound Focus: Foramsulfuron

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## Technical and Efficacy Data

**Foramsulfuron** is often evaluated for its performance with different adjuvants and in comparison to other herbicides.

① **Effect of Adjuvants on Efficacy** The physico-chemical properties and efficacy of **foramsulfuron** are significantly influenced by adjuvants [1]. Research from 2013 shows that when a **foramsulfuron** and iodosulfuron mixture was applied at a reduced rate with oil-based adjuvants, its efficacy in reducing plant biomass was only 2-9% lower than the full recommended rate with adjuvants [1]. The study evaluated:

- **Oil Adjuvants:** Petroleum oil (PO) and methylated rapeseed seed oils (MSO 1 & MSO 2).
- **Fertilizer Adjuvants:** Urea-ammonium nitrate (UAN), ammonium nitrate (AMN), and ammonium sulfate (AMS).

It was found that methylated rapeseed oil (MSO 2) decreased the dynamic surface tension of the spray mixture more than MSO 1 or petroleum oil [1].

② **Comparative Efficacy Data** A commercial supplier provides the following comparative data, which should be viewed as indicative rather than peer-reviewed [2]:

Parameter	Foramsulfuron	Mesotrione
Grass Weed Efficacy	92%	88%

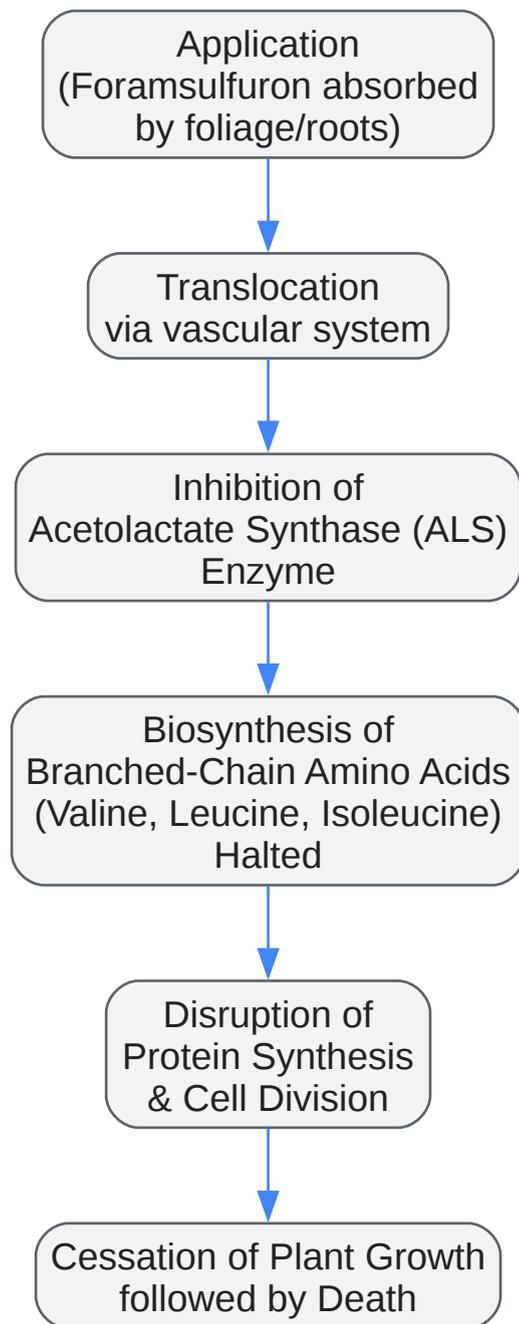
Parameter	Foramsulfuron	Mesotrione
Residual Control (Days)	35-42	30-40
Rainfastness	72 hours	48 hours

The source also claims **foramsulfuron** has a wider pH tolerance range (5.0-8.5) compared to mesotrione (6.0-7.2) and a lower use rate for equivalent control [2].

## Mode of Action and Experimental Insight

**Foramsulfuron** is a systemic herbicide that is absorbed by leaves and roots and moves throughout the plant to the growing points [3].

**ALS Enzyme Inhibition Pathway** The following diagram illustrates the specific biochemical pathway through which **foramsulfuron** acts, leading to plant death.



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## Key Experimental Considerations

- **Resistance Management:** Some resistance has been reported in *Setaria faberi* (Giant Foxtail) [4]. Following resistance management guidelines, such as using herbicides with different modes of action

in rotation, is crucial.

- **Application Protocol:** **Foramsulfuron** is typically applied post-emergence to weeds in corn. Field trials indicate that **tank-mixing with 2,4-D amine** can increase broadleaf weed control from 78% to 93% while maintaining crop safety [2]. Always follow local label instructions.

## Regulatory and Safety Overview

**Foramsulfuron** is approved for use in multiple regions, including the European Union (until 2035), Canada, and Australia [5] [4].

- **Toxicological Profile:** It is of **low toxicity** via oral and dermal routes. It is not genotoxic, carcinogenic, neurotoxic, or a developmental or reproductive toxicant [5].
- **Ecological Impact:** It is of low toxicity to mammals, birds, bees, and earthworms. The primary ecotoxicological concern is its potential to be **harmful to aquatic life with long-lasting effects** (Hazard Statement H412) [6].
- **Risk Mitigation:** Updated labels in Canada, for example, require spray buffer zones to protect non-target aquatic habitats and a 12-hour restricted-entry interval (REI) for workers [5].

## Key Takeaways for Researchers

- **Foramsulfuron** is a potent ALS-inhibiting herbicide for post-emergence weed control in corn.
- **Adjuvant selection is critical** for optimizing efficacy, with methylated seed oils showing a strong ability to modify spray solution properties.
- It presents a **favorable toxicological and environmental profile** compared to many older herbicides, with a key mitigation focus on protecting aquatic environments.
- Researchers should consult the most recent regulatory documents and local labels for the latest application requirements and restrictions.

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